

(2S)-N-Ethyl-2-hydroxypropanamide: Advanced Chiral Auxiliary & Green Solvent

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Compound of Interest

Compound Name: (2S)-N-Ethyl-2-hydroxypropanamide

CAS No.: 194022-24-7

Cat. No.: B574451

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CAS Number: 194022-24-7 Technical Whitepaper for Drug Development & Synthetic Chemistry

Executive Summary

(2S)-N-Ethyl-2-hydroxypropanamide (CAS 194022-24-7), also known as (S)-N-ethyl lactamide, is a bifunctional chiral building block and high-performance green solvent derived from renewable L-lactic acid. Unlike traditional petroleum-based dipolar aprotic solvents (e.g., NMP, DMF), this compound offers a unique combination of intrinsic chirality and biodegradability.

For the pharmaceutical researcher, it serves two distinct high-value roles:

- **Chiral Auxiliary:** It induces high diastereoselectivity in asymmetric aldol and alkylation reactions via a rigid chelated transition state.
- **Reaction Medium:** Its high boiling point (280°C) and amphiphilic nature make it a superior, non-toxic alternative for coupling reactions requiring high thermal stability.

Chemical Identity & Physicochemical Properties[1][2][3][4][5][6][7]

This compound exists as a low-melting solid that transitions to a colorless liquid slightly above ambient temperature. Its structural integrity relies on the (S)-configuration at the C2 position, which is preserved from the L-lactic acid precursor.

Table 1: Physicochemical Specifications

Property	Value	Context
IUPAC Name	(2S)-N-ethyl-2-hydroxypropanamide	Definitive nomenclature
Molecular Formula	C ₅ H ₁₁ NO ₂	Amide derivative of lactic acid
Molecular Weight	117.15 g/mol	Low MW facilitates removal
Melting Point	44.5 – 45.0 °C	Solid at storage; liquid in warm processes
Boiling Point	280.9 °C (760 mmHg)	High thermal stability for reflux
Density	1.029 g/cm ³ (at 40 °C)	Slightly denser than water
Chirality	(S)-enantiomer	Derived from L-(+)-lactic acid
Solubility	Water, Ethanol, THF, DCM	Amphiphilic profile

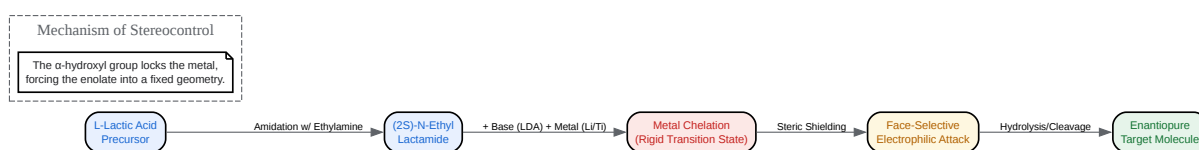
Mechanism of Action: Chiral Induction

The utility of CAS 194022-24-7 in asymmetric synthesis stems from its ability to form a rigid 5-membered chelate with metal cations (Li⁺, Ti⁴⁺, B³⁺). This rigidity locks the rotation of the chiral center, creating a steric environment that differentiates between the Re and Si faces of the molecule.

Mechanistic Pathway

- Enolization: Treatment with a base (e.g., LDA) generates the enolate.[1]

- Chelation: The metal cation coordinates simultaneously with the amide carbonyl oxygen and the α -hydroxyl oxygen.
- Face Blocking: The ethyl group on the amide nitrogen and the methyl group at the chiral center orient themselves to minimize steric clash, effectively shielding one face of the enolate.
- Nucleophilic Attack: Electrophiles are forced to approach from the open face, resulting in high diastereomeric excess (de).



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Figure 1: Logical flow of chiral induction using **(2S)-N-Ethyl-2-hydroxypropanamide** as an auxiliary.[2][3][4][1][5][6]

Applications in Drug Development

Asymmetric Synthesis of APIs

In the synthesis of complex pharmaceutical intermediates, CAS 194022-24-7 is used to install chiral centers adjacent to carbonyl groups. It is particularly effective in aldol condensations where the stereochemistry of the new C-C bond must be strictly controlled.

- Advantage: Unlike bulky Evans auxiliaries (oxazolidinones), the lactamide moiety is smaller and often easier to cleave under mild hydrolytic conditions, preserving sensitive functional groups on the drug candidate.

Next-Generation Green Solvent

The pharmaceutical industry is actively replacing reprotoxic solvents like NMP (N-methyl-2-pyrrolidone) and DMF (Dimethylformamide).

- Performance: **(2S)-N-Ethyl-2-hydroxypropanamide** possesses a similar dipole moment and solvency power to NMP but is biodegradable and non-mutagenic.
- Use Case: It is an ideal medium for nucleophilic aromatic substitutions (S_NAr) and peptide coupling reactions, where high solubility of polar substrates is required.

Experimental Protocols

Protocol A: Synthesis of (2S)-N-Ethyl-2-hydroxypropanamide

Rationale: Direct amidation of L-ethyl lactate is the most atom-economical route, avoiding the use of coupling reagents.

Materials:

- L-Ethyl Lactate (1.0 equiv)
- Ethylamine (70% aq. solution, 3.0 equiv)
- Solvent: Methanol (optional, reaction can be neat)

Step-by-Step Procedure:

- Setup: Charge a round-bottom flask with L-ethyl lactate. Cool to 0°C using an ice bath.
- Addition: Dropwise add the ethylamine solution over 30 minutes. The reaction is exothermic; maintain internal temperature < 10°C to prevent racemization.
- Reaction: Allow the mixture to warm to room temperature (25°C) and stir for 12–24 hours. Monitor by TLC (EtOAc/Hexane 1:1) or GC-MS until the ester peak disappears.
- Workup: Concentrate the mixture under reduced pressure to remove excess ethylamine, water, and ethanol byproduct.

- Purification: The crude residue is often pure enough (>95%). For analytical grade, recrystallize from diethyl ether/hexane or perform vacuum distillation (bp ~98°C at 0.04 Torr).
- Yield: Expect 85–95% yield of a white solid/colorless oil.

Protocol B: Asymmetric Alkylation (General Procedure)

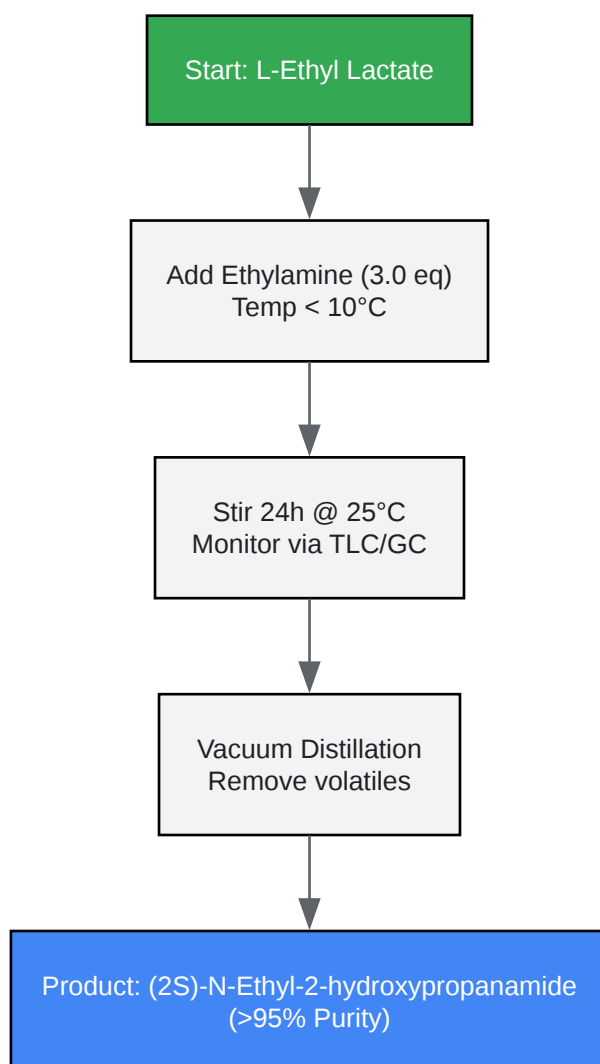
Rationale: This protocol demonstrates the auxiliary's ability to direct stereochemistry via lithium enolate formation.

Reagents:

- **(2S)-N-Ethyl-2-hydroxypropanamide**[\[7\]](#)
- LDA (Lithium Diisopropylamide)
- Alkyl Halide (Electrophile)
- THF (Anhydrous)

Workflow:

- Protection (Optional): If the free hydroxyl interferes with specific electrophiles, protect it as a TBS ether or acetal. However, for chelation-controlled reactions, the free hydroxyl (as a lithium alkoxide) is often the directing group.
- Enolization: Dissolve the auxiliary (1 equiv) in THF at -78°C. Add LDA (2.2 equiv) slowly. The first equivalent deprotonates the -OH; the second forms the amide enolate.
- Alkylation: Add the alkyl halide (1.2 equiv) dropwise. Stir at -78°C for 2 hours, then allow to warm slowly to 0°C.
- Quench: Quench with saturated NH₄Cl solution.
- Isolation: Extract with EtOAc, dry over MgSO₄, and concentrate.
- Cleavage: Hydrolyze the auxiliary using dilute acid (1M HCl) or base (LiOH) to release the chiral carboxylic acid product.



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Figure 2: Synthesis workflow for the production of the chiral auxiliary.

Safety & Handling

While **(2S)-N-Ethyl-2-hydroxypropanamide** is considered a "green" chemical, standard laboratory safety must be observed.

- Toxicity: Low acute toxicity. Metabolizes to lactic acid and ethylamine in vivo.
- Flammability: Flash point is relatively high (~123°C), classifying it as a low fire risk under normal conditions.

- PPE: Wear nitrile gloves and safety goggles. Use in a fume hood to avoid inhalation of amine vapors during synthesis.
- Storage: Store in a cool, dry place. It is hygroscopic; keep container tightly sealed to prevent hydrolysis over long periods.

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